

Commercial Availability and Technical Profile of 4,6-Dibromo-2-methylpyridin-3-ol

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Compound of Interest

Compound Name: 4,6-Dibromo-2-methylpyridin-3-ol

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the commercial availability and key technical data for the chemical compound **4,6-Dibromo-2-methylpyridin-3-ol** (CAS No. 188923-75-3). This document is intended to serve as a valuable resource for researchers, scientists, and professionals engaged in drug development and other scientific research, offering consolidated information on suppliers, physicochemical properties, and a proposed synthetic pathway. Due to the limited publicly available information on the specific biological activity of this compound, a generalized workflow for its biological evaluation is presented.

Introduction

4,6-Dibromo-2-methylpyridin-3-ol is a halogenated pyridine derivative. Halogenated pyridines are an important class of heterocyclic compounds that are widely utilized as intermediates in the synthesis of pharmaceuticals and agrochemicals. The presence of bromine atoms and a hydroxyl group on the pyridine ring suggests its potential as a versatile building block for the synthesis of more complex molecules with potential biological activities. This guide aims to provide a centralized source of technical information to facilitate the procurement and application of this compound in research and development.

Commercial Availability

4,6-Dibromo-2-methylpyridin-3-ol is available from several commercial chemical suppliers, primarily for research and development purposes. The table below summarizes the available information from a selection of suppliers. It is important to note that pricing and availability are subject to change, and direct inquiry with the suppliers is recommended for the most current information.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
Protheragen[1]	188923-75-3	C6H5Br2NO	266.92	Research Grade	Inquire
BLDpharm	188923-75-3	C6H5Br2NO	266.92	Inquire	Inquire
Apollo Scientific	188923-75-3	C6H5Br2NO	266.92	Inquire	Inquire
MOLBASE	188923-75-3	C6H5Br2NO	266.92	≥ 95%	1g
ChemicalBook	188923-75-3	C6H5Br2NO	266.92	Inquire	Inquire

Physicochemical Properties

A summary of the key physicochemical properties of **4,6-Dibromo-2-methylpyridin-3-ol** is provided in the table below. This data is essential for handling, storage, and experimental design.

Property	Value
CAS Number	188923-75-3
Molecular Formula	C6H5Br2NO
Molecular Weight	266.92 g/mol
Physical State	Solid (presumed)
Storage Conditions	Inert atmosphere, 2-8°C (recommended for similar compounds)

Proposed Synthesis Protocol

A specific, detailed experimental protocol for the synthesis of **4,6-Dibromo-2-methylpyridin-3-ol** is not readily available in the public domain. However, based on general principles of pyridine chemistry and synthesis routes for similar brominated pyridinols, a plausible synthetic route can be proposed. The following protocol is a hypothetical procedure based on the bromination of a suitable 2-methylpyridin-3-ol precursor.

Reaction Scheme:

Materials:

- 2-methylpyridin-3-ol
- Bromine (Br₂)
- Anhydrous solvent (e.g., Dichloromethane, Acetic Acid)
- Sodium bicarbonate solution
- Anhydrous sodium sulfate
- Standard laboratory glassware and equipment

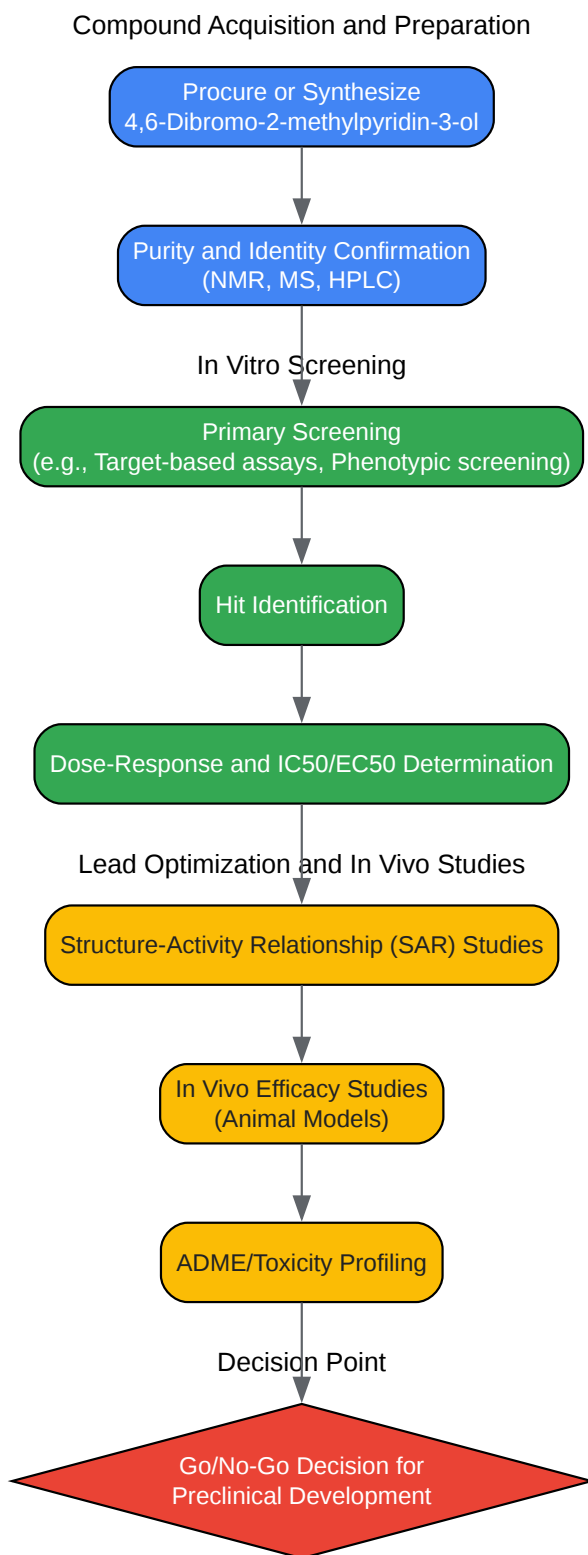
Procedure:

- **Dissolution:** Dissolve 2-methylpyridin-3-ol in a suitable anhydrous solvent in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel. The reaction should be carried out under an inert atmosphere (e.g., nitrogen or argon).
- **Bromination:** Cool the solution in an ice bath. Slowly add a solution of bromine in the same anhydrous solvent dropwise to the stirred solution of the starting material. The rate of addition should be controlled to maintain the reaction temperature below 5°C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction by the slow addition of a saturated sodium bicarbonate solution to neutralize the hydrobromic acid formed.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** The crude **4,6-Dibromo-2-methylpyridin-3-ol** can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system.

Note: This is a proposed protocol and would require optimization of reaction conditions, including stoichiometry, solvent, temperature, and reaction time. Appropriate safety precautions must be taken when handling bromine, which is a highly corrosive and toxic substance.

Logical Workflow for Biological Evaluation

Due to the absence of specific biological data for **4,6-Dibromo-2-methylpyridin-3-ol**, a logical workflow for its initial biological evaluation is presented below. This workflow is applicable to novel compounds in a drug discovery pipeline.



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A logical workflow for the biological evaluation of a novel chemical entity.

Conclusion

4,6-Dibromo-2-methylpyridin-3-ol is a commercially available compound with potential applications in synthetic and medicinal chemistry. This guide provides a summary of its availability and physicochemical properties to aid researchers in its procurement and use. While a specific synthesis protocol and biological activity data are currently lacking in the public domain, a plausible synthetic route and a general workflow for biological evaluation have been proposed. Further research into the synthesis and biological properties of this compound is warranted to explore its full potential in drug discovery and other scientific disciplines.

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References

- 1. 4,6-dibromo-2-methylpyridin-3-ol - Protheragen [protheragen.ai]
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